An In-depth Technical Guide to Miglyol 840 for Pharmaceutical Applications

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Compound of Interest

Compound Name:	*Miglyol 840*
CAS No.:	*77466-09-2*
Cat. No.:	*B3283889*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Miglyol 840**, a high-purity propylene glycol diester of saturated plant-derived caprylic (C8) and capric (C10) fatty acids.[1][2][3] Its unique combination of properties makes it a versatile excipient in a wide range of pharmaceutical applications, from topical formulations to parenteral preparations.

Chemical and Physical Properties

Miglyol 840 is a clear, virtually colorless, and odorless liquid with a neutral taste.[1][2] It is characterized by its low viscosity, excellent spreadability, and good skin absorption.[1][2][4] Free from unsaturated components, it exhibits high storage stability and is not prone to rancidity.[1][2]

Table 1: General Properties of **Miglyol 840**

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Property	Value	Reference
Appearance	Clear, virtually colorless liquid	[1][2]
Odor	Neutral	[1][2][4]
Taste	Neutral	[1][2]
INCI Name	Propylene Glycol Dicaprylate/Dicaprate	[4]
CAS Number	68583-51-7	[5]
Molecular Formula	C39H80O10	[4][6]

Table 2: Chemical and Physical Specifications

Parameter	Value	Units	Method
Acid Value	max. 0.2 (Typical: 0.03)	mg KOH/g	Ph. Eur. 2.5.1
Hydroxyl Value	max. 10 (Typical: 1)	mg KOH/g	Ph. Eur. 2.5.3
Water Content	max. 0.1 (Typical: 0.02)	%	Ph. Eur. 2.5.12
Viscosity at 20°C	9 – 12	mPa·s	Ph. Eur. 2.2.9
Color	max. 1 APHA	ISO 6271	

Source:[1]

Table 3: Fatty Acid Composition

Fatty Acid	Composition	Method
Caprylic acid (C8:0)	50.0 – 80.0 %	Ph. Eur. 2.4.22
Capric acid (C10:0)	20.0 – 50.0 %	Ph. Eur. 2.4.22

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Source:[1]

Table 4: Solubility Profile

Solubility	Result
In Hexane, Toluene, Diethyl Ether, Ethyl Acetate, Acetone, Isopropanol, Ethanol 96%	Soluble
With Natural Oils	Miscible in all ratios
In Water and Glycerol	Not soluble

Source:[1][2][7]

Pharmaceutical Applications and Advantages

Miglyol 840's properties make it a highly effective and versatile excipient in the pharmaceutical industry.

- Parenteral Applications: Due to its very low viscosity, **Miglyol 840** is a suitable carrier oil for intramuscular (i.m.) and subcutaneous (s.c.) injections.[1][2][7] It serves as an excellent solvent for many active pharmaceutical ingredients (APIs).[1][2]
- Topical Therapeutics: Its excellent spreadability and skin absorption make it a preferred oil component in topical formulations.[1][2] It is non-occlusive, promotes absorption, and does not inhibit skin respiration.[2][4] Specific topical uses include:
  - Psoriasis Treatment and Antipruritics: It acts as a readily absorbent, scale-detaching, and keratin-softening agent.[1]
  - Ointments: It is a non-oxidizing and absorption-promoting oil component with excellent spreadability.[1]
- Drug Delivery Systems: **Miglyol 840** is utilized as a drug delivery system due to its favorable properties.[4][8] It can act as a permeation enhancer in transdermal delivery systems.[8]

Advantages over conventional oils:

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- High Stability: Its saturated fatty acid composition provides high stability against oxidation, eliminating the need for antioxidants.[1][2]
- Purity: Manufactured under tightly controlled conditions, it has very low levels of impurities and microorganisms.[1][2][4]
- Good Solubilizer: It is a very good solvent for a variety of drugs.[1][2]
- Safety: It is classified as GRAS (Generally Recognized as Safe) for use in food.[1][2]

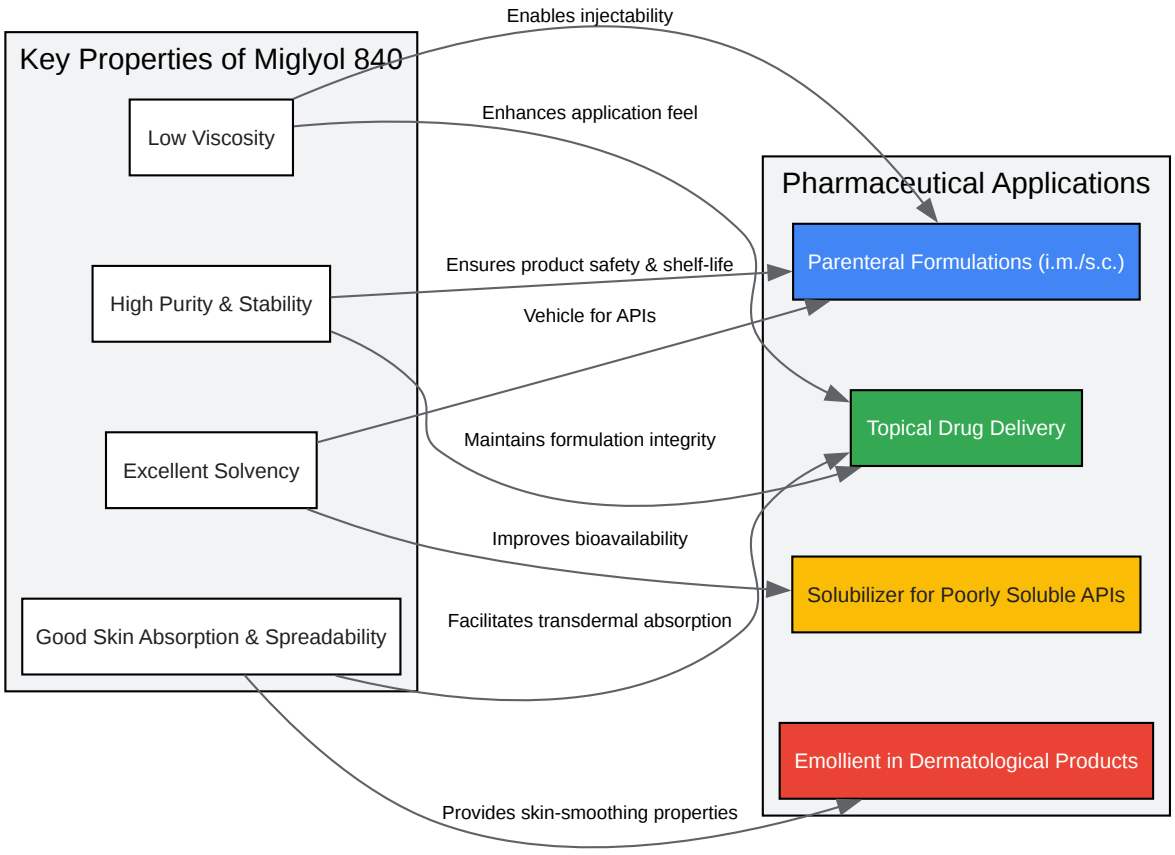
Experimental Protocols

The technical data sheets for **Miglyol 840** reference standardized pharmacopeial methods for the determination of its specifications (e.g., Ph. Eur. 2.5.1 for Acid Value). These methods are detailed in the respective pharmacopeias (e.g., European Pharmacopoeia). Detailed, step-by-step experimental protocols for specific drug formulation and testing are typically proprietary or published in dedicated scientific literature and are not publicly available in technical data sheets.

Logical Workflow and Relationships

The following diagram illustrates the relationship between the key properties of **Miglyol 840** and its primary pharmaceutical applications.

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Caption: Logical workflow from **Miglyol 840**'s properties to its pharmaceutical applications.

Material Compatibility and Storage

Miglyol 840 is a good solvent and may cause certain plastics, particularly those containing plasticizers like Polystyrene (PS) and Poly Vinyl Chloride (PVC), to become brittle or expand.[1] Therefore, these materials are not suitable for packaging.[1] For packaging, HDPE IBC containers and steel drums with an inner lacquer lining are used.[1][2] When selecting closure materials, a resistant option such as VITON® is recommended due to **Miglyol 840**'s high tendency to migrate.[1] It should be stored tightly closed in a dry and cool place.[5]

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Safety and Regulatory Information

Miglyol 840 is considered safe for its intended uses in pharmaceutical and cosmetic applications. It has a good skin compatibility profile.[1][2] Toxicological studies, including the Ames test and mutagenicity tests, have shown negative results.[5] It is not classified as explosive or oxidizing.[5] Propylene glycol esters of edible fatty acids are classified as GRAS in the United States.[1][2]

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References

- 1. ptacts.uspto.gov [ptacts.uspto.gov]
- 2. marcordev.com [marcordev.com]
- 3. Miglyol® 840 Bulk Distributor | CAS 68583-51-7 | Brenntag | Brenntag [brenntag.com]
- 4. medlabgear.com [medlabgear.com]
- 5. haenseler.ch [haenseler.ch]
- 6. Miglyol 840 | C39H80O10 | CID 53471835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Miglyol 840 | 77466-09-2 [chemicalbook.com]
- 8. Nonaqueous Gel for the Transdermal Delivery of a DTPA Penta-ethyl Ester Prodrug - PMC [pmc.ncbi.nlm.nih.gov]
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